Lenvatinib Impurity 8: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest		
Compound Name:	*Lenvatinib impurity 8*	
Cat. No.:	*B1436085*	*Get Quote*

An In-depth Exploration of 4-Chloro-7-methoxyquinoline-6-carboxamide

Abstract

This technical guide provides a comprehensive overview of **Lenvatinib Impurity 8**, identified as 4-Chloro-7-methoxyquinoline-6-carboxamide (CAS No: 417721-36-9). Lenvatinib, a multi-targeted tyrosine kinase inhibitor, is a critical therapeutic agent in the treatment of various cancers. The control of impurities in the active pharmaceutical ingredient (API) is paramount to ensure its safety and efficacy. This document delves into the chemical identity, formation pathways, and analytical methodologies for the detection and quantification of **Lenvatinib Impurity 8**. Furthermore, it discusses the toxicological implications and the regulatory framework governing its control, offering valuable insights for researchers, scientists, and drug development professionals in the pharmaceutical industry.

Introduction: The Significance of Impurity Profiling in Lenvatinib

Lenvatinib is a potent inhibitor of vascular endothelial growth factor (VEGF) receptors (VEGFR1-3), fibroblast growth factor (FGF) receptors (FGFR1-4), platelet-derived growth factor receptor alpha (PDGFRα), and the RET and KIT proto-oncogenes.[1] Its efficacy in treating differentiated thyroid cancer, renal cell carcinoma, and hepatocellular carcinoma is well-established.[2] The synthetic route to Lenvatinib is a multi-step process, and like any complex

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chemical synthesis, it is susceptible to the formation of impurities. These impurities can be process-related, degradation products, or arise from starting materials and intermediates.[3]

The presence of impurities, even in trace amounts, can have a significant impact on the quality, safety, and efficacy of the final drug product. Therefore, a thorough understanding and stringent control of the impurity profile of Lenvatinib are mandated by regulatory authorities worldwide. This guide focuses specifically on **Lenvatinib Impurity 8**, a known process-related impurity, providing a detailed scientific and technical resource for its management.

Unveiling **Lenvatinib Impurity 8**: Chemical Identity and Physicochemical Properties

Lenvatinib Impurity 8 is chemically known as 4-Chloro-7-methoxyquinoline-6-carboxamide.[4] It is a key intermediate in several synthetic routes leading to the Lenvatinib molecule.[5][6][7]

Parameter	Value	Reference
IUPAC Name	4-chloro-7-methoxyquinoline-6-carboxamide	
Synonyms	Lenvatinib Impurity 20	
CAS Number	417721-36-9	[4]
Molecular Formula	$C_{11}H_9ClN_2O_2$	[6]
Molecular Weight	236.65 g/mol	[6]
Appearance	White Fluffy Solid	[4]
Solubility	Slightly soluble in DMSO and Methanol	[8]
Storage	2-8°C Refrigerator	[4]

The Genesis of an Impurity: Formation Pathways of Lenvatinib Impurity 8

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Understanding the formation of an impurity is the cornerstone of its effective control. **Lenvatinib Impurity 8**, being a key intermediate, primarily arises from the synthetic pathway of Lenvatinib. Its presence in the final API is typically due to incomplete reaction or inadequate purification of the subsequent reaction step.

One of the common synthetic strategies for Lenvatinib involves the coupling of 4-Chloro-7-methoxyquinoline-6-carboxamide with 1-(2-chloro-4-hydroxyphenyl)-3-cyclopropylurea.[5]

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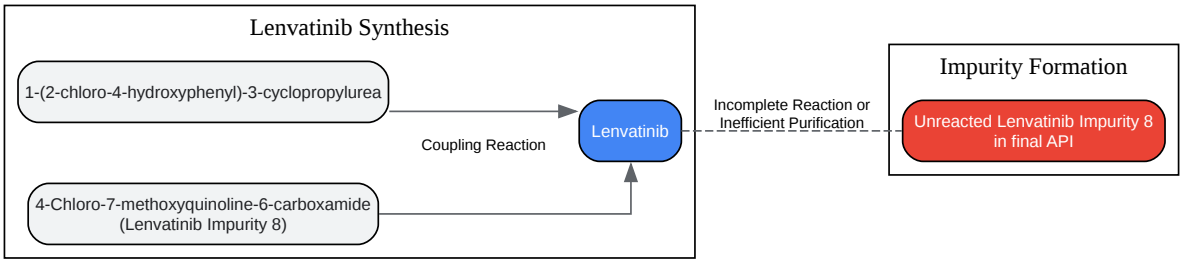

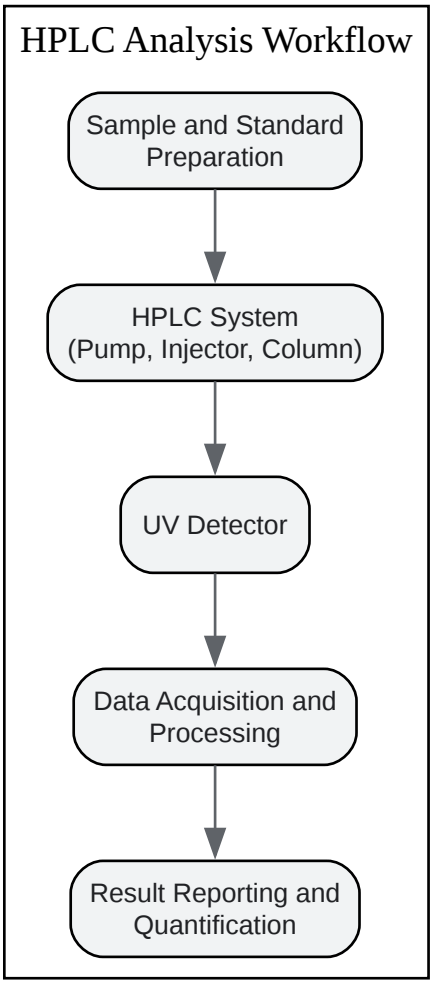

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